

# 2-Azidoethanol-d4 biomolecule labeling protocol

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**Compound Focus:** 2-Azidoethanol-d4

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## Chemical Properties & Synthesis

The tables below summarize the basic identification and synthesis information for 2-Azidoethanol.

**Table 1: Basic Chemical Information for 2-Azidoethanol (CAS 1517-05-1)**

Property	Description
CAS Number	1517-05-1 [1]
Molecular Formula	C <sub>2</sub> H <sub>5</sub> N <sub>3</sub> O [1]
Molecular Weight	87.08 g/mol [1]
Alternate Names	2-Hydroxyethyl Azide [1]
Hazard Classification	Classified as a Dangerous Good for transport [1]

**Table 2: Reported Synthesis Methods for 2-Azidoethanol**

Two independent synthesis procedures are reported, both proceeding via nucleophilic substitution.

Reactant	Conditions	Yield	Key Reference Data
2-Chloroethanol & Sodium Azide [2]	In water; 4h at 0°C to RT, then overnight at 80°C.	81%	( <sup>1</sup> H) NMR (400 MHz, CDCl <sub>3</sub> , ppm): δ 3.77 (q, 2H), 3.43 (t, 2H), 2.16 (s, 1H) [2].
2-Bromoethanol & Sodium Azide [2]	In water, under N <sub>2</sub> atmosphere; overnight at 80°C.	~100%	( <sup>1</sup> H) NMR (300 MHz, CDCl <sub>3</sub> , ppm): δ 3.79 (dd, 2H), 3.39-3.53 (m, 2H), 2.01 (t, 1H) [2].

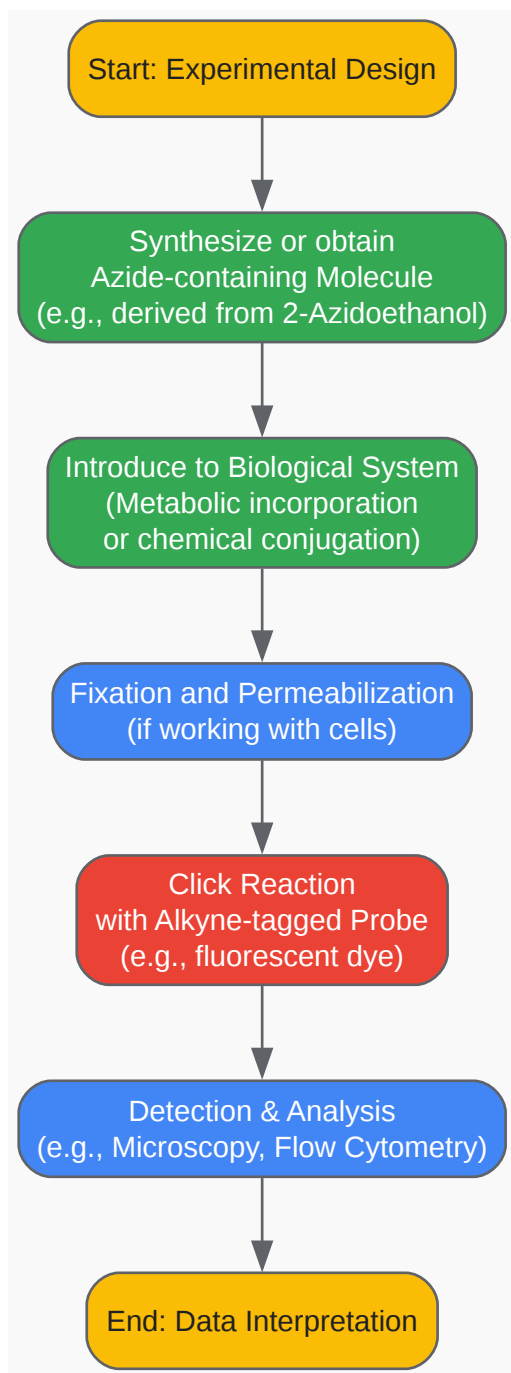
## Applications in Biomolecule Labeling

While direct protocols are unavailable, the literature indicates that 2-Azidoethanol is primarily used as a building block to introduce an azide group into other molecules, which are then used in bioorthogonal "click" chemistry.

- **Role as a Reagent:** 2-Azidoethanol is noted as a reagent used in the **glycosylation of mono- and polysaccharides** and as a **blocker for 2'-deoxy-ethynyluridine (EdU)** in nuclear DNA to prevent antibody cross-reactivity [1].
- **Connection to Click Chemistry:** The azide group of 2-Azidoethanol can be used to create functionalized reagents. For instance, one study used it to synthesize a bifunctional fluorescent azide probe for labeling alkyne-modified peptides and cells via copper-catalyzed azide-alkyne cycloaddition (CuAAC) [3]. This highlights its utility in preparing tools for biomolecule detection.

## General Workflow for Azide-Based Biomolecule Labeling

Although a specific protocol for 2-Azidoethanol is not provided, the following diagram illustrates a common experimental workflow for using azide-containing compounds in biomolecule labeling, based on general practices in the field [4] [5].



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## Critical Experimental Considerations

When working with 2-Azidoethanol or developing a new protocol, please note the following:

- **Safety Precautions:** 2-Azidoethanol is classified as a **Dangerous Good** [1]. Organic azides can be thermally unstable and shock-sensitive. You must consult specific Safety Data Sheets (SDS) and conduct a thorough risk assessment before starting any experimental work.
- **Deuterated Compound (d4):** The deuterated form (2-Azidoethanol-d4) is expected to have nearly identical chemical reactivity to the non-deuterated compound. The primary purpose of deuterium is to act as a silent label for tracking or to create an internal standard for **Mass Spectrometry (MS)** analysis, providing a mass shift that distinguishes it from endogenous compounds.
- **Protocol Adaptation:** You may be able to adapt protocols that use similar azide-or alkyne-containing compounds. For example, the detailed protocol for **AHA (Azidohomoalanine)** labeling of newly synthesized proteins provides an excellent template for the "click chemistry" reaction and detection steps [4]. The key modification would be in how the azide group is incorporated into the target biomolecule or system.

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## References

1. - 2 | CAS 1517-05-1 | SCBT - Santa Cruz Biotechnology Azidoethanol [scbt.com]
2. - 2 synthesis - chemicalbook Azidoethanol [chemicalbook.com]
3. Novel Approaches in Biomolecule - PMC Labeling [pmc.ncbi.nlm.nih.gov]
4. Measuring Protein Synthesis during Cell Cycle by Azidohomoalanine... [bio-protocol.org]
5. Click-iT Labeling Kits Detect Biomolecules Across Multiple Applications [thermofisher.com]

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